

Application Note: Preparation of a Standard Stock Solution of Terfenadine-d3

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Compound of Interest

Compound Name: Terfenadine-d3

Cat. No.: B12057917

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of a standard stock solution of **Terfenadine-d3**. This deuterated analog is commonly used as an internal standard in quantitative analyses, particularly in pharmacokinetic and metabolism studies using mass spectrometry.[1] Adherence to this protocol will ensure the accuracy, reproducibility, and reliability of experimental results.

Compound Information

Terfenadine-d3 is a stable, isotopically labeled version of Terfenadine, a histamine H1 receptor antagonist.[1][2] The incorporation of deuterium atoms results in a predictable mass shift, allowing it to be distinguished from the unlabeled parent compound in analytical assays.[1]

Table 1: Chemical and Physical Properties of **Terfenadine-d3**

Property	Value	Source(s)
Chemical Name	α -[4-(1,1-Dimethylethyl)phenyl]-4-(hydroxydiphenylmethyl)-1-piperidinebutan- α,β,β -d ₃ -ol	[1]
Molecular Formula	C ₃₂ H ₃₈ D ₃ NO ₂	[1][3][4]
Molecular Weight	474.69 g/mol	[1][3]
CAS Number	192584-82-0	[1][3][4]
Appearance	White to off-white crystalline powder/solid	[5][6]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF) at ~10 mg/mL. Soluble in Ethanol at ~0.25 mg/mL. Sparingly soluble in aqueous buffers.	[7]
Storage (Solid)	Store at -20°C, away from moisture, in a sealed container.	[3][7]

Safety Precautions and Handling

Before handling **Terfenadine-d₃**, users must review the complete Safety Data Sheet (SDS).[7] The compound should be considered hazardous until further information is available.[7]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[6]
- Handling: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Avoid contact with skin and eyes.[6] Do not ingest.[7] Wash hands thoroughly after handling.

- Disposal: Dispose of waste material in accordance with local, regional, and national regulations.[8] Terfenadine may cause long-lasting harmful effects to aquatic life; avoid release to the environment.[8]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution (e.g., 10 mM in DMSO) using the weighing method.[9] This stock can then be used to prepare more dilute working solutions.

Required Materials and Equipment

- **Terfenadine-d3** (solid)
- Anhydrous/High-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance (readable to at least 0.1 mg)
- Weighing paper or boat
- Spatula
- Calibrated micropipettes and sterile tips
- Appropriate size volumetric flask (e.g., 1 mL or 5 mL, Class A)
- Vortex mixer and/or ultrasonic bath
- Cryogenic storage vials (amber or covered with foil to protect from light)

Step-by-Step Procedure

- **Equilibration:** Remove the container of **Terfenadine-d3** from the freezer and allow it to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Calculation:** Calculate the mass of **Terfenadine-d3** required to prepare the desired volume and concentration of the stock solution. The formula is:

- $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Example for 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 474.69 \text{ g/mol} = 4.7469 \text{ mg}$
- Weighing: On an analytical balance, carefully weigh out the calculated mass (e.g., 4.75 mg) of **Terfenadine-d3** solid and record the exact weight.
- Dissolution:
 - Transfer the weighed solid into the volumetric flask.
 - Add approximately half of the final desired volume of DMSO (e.g., 0.5 mL for a 1 mL final volume).
 - Cap the flask and vortex thoroughly. If necessary, use an ultrasonic bath to ensure the solid is completely dissolved.^[3] Visually inspect the solution against a light source to confirm there are no visible particles.
- Final Volume Adjustment: Once the solid is fully dissolved, add DMSO to the calibration mark of the volumetric flask.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage:
 - Dispense the stock solution into clearly labeled, small-volume aliquots in cryogenic vials. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.^[3]
 - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3]

Data Presentation: Stock Solution Calculations

The following table provides pre-calculated masses of **Terfenadine-d3** required for preparing common stock solution concentrations. Always use the batch-specific molecular weight found on the product's Certificate of Analysis if available.[3]

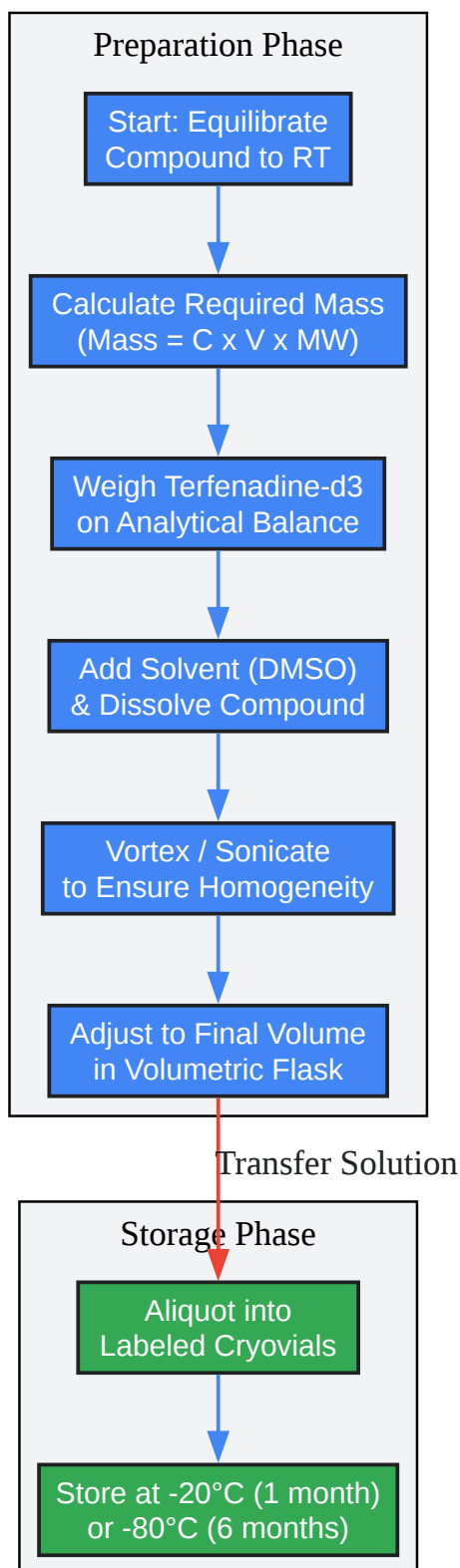
Table 2: Mass of **Terfenadine-d3** Required for Stock Solutions

Desired Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	2.1066 mL	10.5332 mL	21.0664 mL
5 mM	0.4213 mL	2.1066 mL	4.2133 mL
10 mM	0.2107 mL	1.0533 mL	2.1066 mL

(Calculations are based on a Molecular Weight of 474.69 g/mol)^{[1][3]}

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Terfenadine-d3** stock solution.



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Caption: Workflow for preparing a **Terfenadine-d3** standard stock solution.

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References

- [1. Terfenadine-d3 | 192584-82-0 | Benchchem \[benchchem.com\]](#)
- [2. Terfenadine - Wikipedia \[en.wikipedia.org\]](#)
- [3. glpbio.com \[glpbio.com\]](#)
- [4. Terfenadine-d3 | CAS 192584-82-0 | LGC Standards \[lgcstandards.com\]](#)
- [5. Terfenadine | C32H41NO2 | CID 5405 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [8. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [9. chemicals.co.uk \[chemicals.co.uk\]](#)
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